

# (+)-Dihydrocarvone CAS number and molecular structure

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## Compound of Interest

Compound Name: (+)-Dihydrocarvone

Cat. No.: B1216097

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An In-depth Technical Guide to **(+)-Dihydrocarvone** for Researchers and Drug Development Professionals

## Chemical Identity and Molecular Structure

**(+)-Dihydrocarvone** is a monoterpene and a ketone known for its presence in essential oils. The specific stereochemistry of **(+)-dihydrocarvone** can lead to ambiguity in its designation and associated Chemical Abstracts Service (CAS) number. It is crucial for researchers to note the specific isomer being referenced.

- Molecular Formula:  $C_{10}H_{16}O$  [1][2][3]
- Molecular Weight: 152.23 g/mol [1][2][3]
- IUPAC Name: (2R,5R)-2-methyl-5-(prop-1-en-2-yl)cyclohexan-1-one[4]
- Synonyms: (2R,5R)-5-Isopropenyl-2-methylcyclohexanone, d-Dihydrocarvone[2][4]

The molecular structure consists of a cyclohexanone ring substituted with a methyl group and an isopropenyl group. The "(+)" designation typically refers to the dextrorotatory enantiomer.

CAS Numbers Associated with Dihydrocarvone Isomers:

CAS Number	Associated Name(s)	Stereochemistry
5948-04-9	(+)-Dihydrocarvone, (1R,4R)-Dihydrocarvone	Specific enantiomer[1][4]
5524-05-0	(+)-Dihydrocarvone (mixture of isomers), (E)-dihydrocarvone	Can refer to a mix or the trans isomer[2][5]
7764-50-3	(+)-Dihydrocarvone	Also used for the dextrorotatory form[3][6]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **(+)-Dihydrocarvone**.

Property	Value	Source(s)
Appearance	Colorless to light yellow clear liquid	[2]
Density	0.928 g/mL at 20 °C	
	0.929 g/mL at 25 °C	[1][3]
Boiling Point	87-88 °C at 6 mm Hg	[1][3]
Refractive Index	n <sub>20/D</sub> 1.471	
	n <sub>20/D</sub> 1.472	[1][3]
Optical Activity	[α] <sub>20/D</sub> +20±2°, neat	
	[α] <sub>22/D</sub> +17°, neat	
Flash Point	102 °C (215.6 °F) - closed cup	
SMILES String	CC1CCC(CC1=O)C(C)=C	
InChI Key	AZOCECCLWFDTAP-UHFFFAOYSA-N	

# Experimental Protocols: Synthesis of Dihydrocarvone

## Synthesis from Limonene-1,2-epoxide via Acid Catalysis

A high-yield synthesis of dihydrocarvone can be achieved by the acid-catalyzed rearrangement of limonene-1,2-epoxide.<sup>[7]</sup>

### Materials:

- Limonene-1,2-epoxide
- Inert solvent (e.g., methylene chloride)
- Perchloric acid (0.05 to 2.0% by weight based on the epoxide)
- Sodium bicarbonate solution
- Salt water
- Magnesium sulfate

### Procedure:

- Dissolve limonene-1,2-epoxide in an inert solvent.
- Maintain the temperature between 0 °C and 75 °C, preferably between 15 °C and 40 °C.<sup>[7]</sup>
- Add perchloric acid (0.05 to 2.0% by weight) to the solution while agitating.
- Allow the reaction to proceed, monitoring for the conversion of the epoxide. The reaction time may extend for several hours.
- Upon completion, neutralize the perchloric acid by washing the reaction mixture with a sodium bicarbonate solution.
- Perform a subsequent wash with salt water.
- Dry the organic layer over magnesium sulfate.

- Remove the solvent under reduced pressure to yield crude dihydrocarvone.
- The crude product can be further purified by vacuum distillation.[\[7\]](#)

This method has been reported to produce dihydrocarvone in yields of 60% to 80% or more.[\[7\]](#)

## Synthesis from Carvone via Reduction

Dihydrocarvone can also be prepared by the reduction of (S)-(+)- or (R)-(-)-carvone. This method yields a mixture of cis- and trans-dihydrocarvone diastereoisomers.[\[8\]](#)

Materials:

- (S)-(+)-carvone or (R)-(-)-carvone
- Zinc (Zn) powder
- Methanol-water solvent system

Procedure:

- Dissolve the starting carvone isomer in a methanol-water mixture.
- Add zinc powder to the solution.
- Allow the reduction reaction to proceed.
- Monitor the reaction progress using a suitable analytical technique, such as gas chromatography (GC), to determine the ratio of diastereoisomers formed.
- Upon completion, work up the reaction mixture to isolate the dihydrocarvone products.

This procedure typically results in a diastereomeric mixture of cis- and trans-dihydrocarvones.[\[8\]](#)

## Pharmacological and Biological Activities

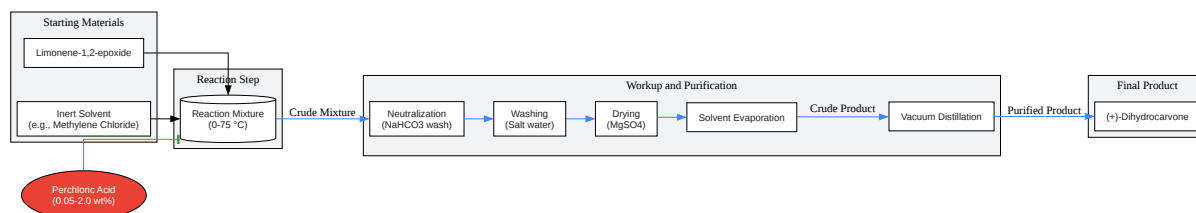
While research on **(+)-dihydrocarvone** itself is somewhat limited, its structural analogs and derivatives exhibit a range of biological activities, suggesting potential avenues for drug

discovery and development.

- **Antimicrobial and Antifungal Activity:** Dihydrocarvone has demonstrated inhibitory effects against the growth of bacteria and fungi.[8] The broader family of carvones is known for antibacterial and antifungal properties.[9][10]
- **Antinociceptive and Anti-inflammatory Potential:** A derivative, hydroxydihydrocarvone, has shown central antinociceptive (pain-relieving) effects in animal models without engaging the opioid system.[11] This derivative also exhibits anti-inflammatory activity by reducing edema and neutrophil recruitment.[12]
- **Chiral Building Block for Synthesis:** **(+)-Dihydrocarvone** serves as a valuable chiral starting material for the synthesis of more complex molecules with significant biological activities.[8] It has been used in the synthesis of:
  - Dispiro-1,2,4,5-tetraoxanes with potent anti-malarial activity.
  - Sesquiterpenoids like  $\alpha$ -Cyperone, which have insecticidal properties.

Carvone, a closely related monoterpene, has been extensively studied and shown to possess a wide array of pharmacological properties, including antioxidant, anticancer, and antidiabetic effects.[9][10] This provides a strong rationale for further investigation into the therapeutic potential of **(+)-dihydrocarvone** and its derivatives.

## Diagrams



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Caption: Synthesis workflow of **(+)-Dihydrocarvone** from Limonene-1,2-epoxide.

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